

Thermo-stability of Methyl N-methylglycinate Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Methyl N-methylglycinate hydrochloride*

Cat. No.: *B554668*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the thermal stability of **methyl N-methylglycinate hydrochloride** (also known as sarcosine methyl ester hydrochloride). Due to the limited availability of specific experimental data in publicly accessible literature, this guide combines available physical property data with generalized experimental protocols and a putative decomposition pathway based on related chemical structures.

Introduction

Methyl N-methylglycinate hydrochloride is a derivative of sarcosine, a naturally occurring amino acid. It finds applications in various research areas, including its use as a substrate in enzyme assays and in studies related to neurotransmitter function.^[1] Understanding the thermal stability of this compound is crucial for its proper handling, storage, and application in drug development and other research fields where it may be subjected to various processing temperatures.

Physicochemical Properties

Methyl N-methylglycinate hydrochloride is a white to cream-colored crystalline powder that is soluble in water.^[1] Key physicochemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₄ H ₉ NO ₂ ·HCl	[1]
Molecular Weight	139.58 g/mol	[1]
Appearance	White to cream crystalline powder	[1]
Solubility	Soluble in water	[1]

Thermal Stability Data

Specific thermogravimetric analysis (TGA) data for **methyl N-methylglycinate hydrochloride** is not readily available in the reviewed literature. However, several sources provide melting point data, some of which are noted as decomposition points. It is important to note the variability in these reported values, which may be attributed to differences in experimental conditions and sample purity.

Melting Point / Decomposition	Method	Source
148-152°C	DSC	[1]
117-119°C	Not specified (lit.)	
208-212°C (dec.)	Not specified (lit.)	
175°C (dec.)	Not specified (lit.)	

The significant discrepancies in the reported literature values for melting and decomposition points highlight the need for standardized thermal analysis of this compound.

Experimental Protocols for Thermal Analysis

To accurately determine the thermal stability of **methyl N-methylglycinate hydrochloride**, standardized thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) should be performed. The following are detailed, generalized protocols applicable to the analysis of this compound.

Thermogravimetric Analysis (TGA)

Objective: To determine the decomposition temperature and mass loss profile of **methyl N-methylglycinate hydrochloride**.

Instrumentation: A calibrated thermogravimetric analyzer.

Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of the **methyl N-methylglycinate hydrochloride** sample into a clean, tared TGA pan (typically aluminum or platinum).
- Instrument Setup:
 - Place the sample pan in the TGA furnace.
 - Purge the furnace with an inert gas (e.g., nitrogen or argon) at a flow rate of 20-50 mL/min to prevent oxidative decomposition.
 - Set the temperature program to heat the sample from ambient temperature (e.g., 25°C) to a final temperature of at least 300°C at a linear heating rate of 10°C/min.
- Data Acquisition: Record the sample mass as a function of temperature.
- Data Analysis:
 - Plot the mass loss percentage versus temperature to obtain the TGA curve.
 - Determine the onset temperature of decomposition, which is the temperature at which significant mass loss begins.
 - Calculate the derivative of the TGA curve (DTG curve) to identify the temperatures of maximum decomposition rates.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point, enthalpy of fusion, and to observe any other thermal events such as solid-solid transitions or decomposition.

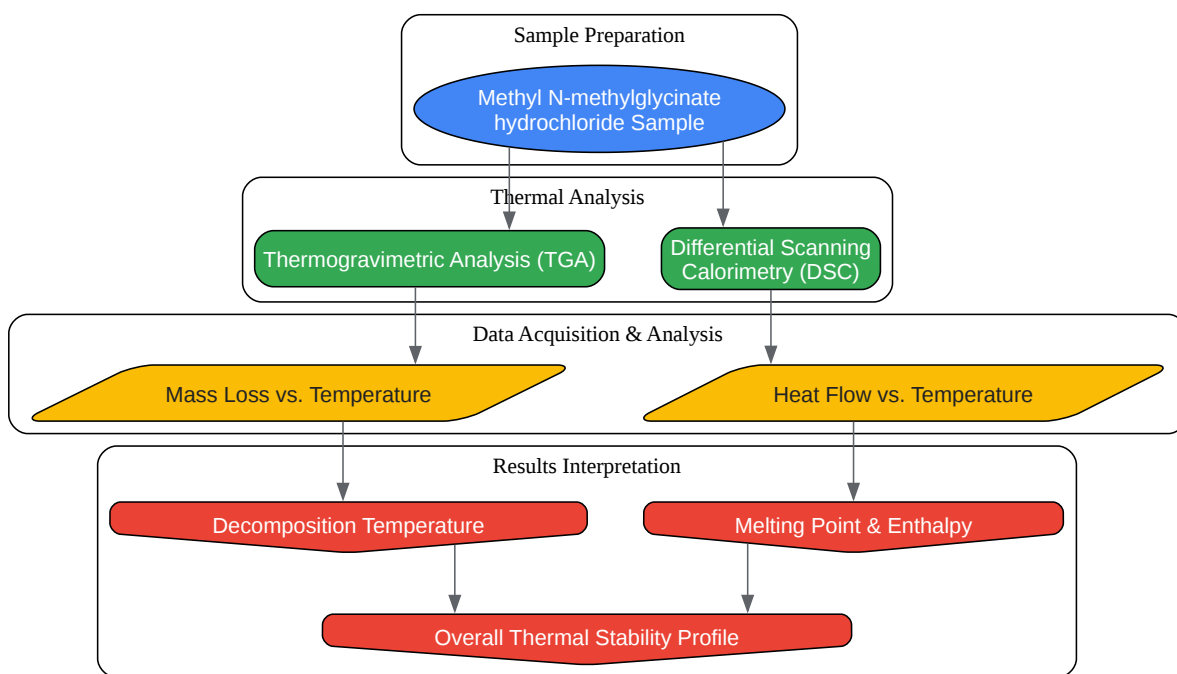
Instrumentation: A calibrated differential scanning calorimeter.

Methodology:

- Sample Preparation: Accurately weigh 2-5 mg of the **methyl N-methylglycinate hydrochloride** sample into a hermetically sealed aluminum DSC pan. An empty, sealed aluminum pan should be used as a reference.
- Instrument Setup:
 - Place the sample and reference pans in the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen or argon) at a flow rate of 20-50 mL/min.
 - Set the temperature program to heat the sample from ambient temperature to a temperature above the expected melting/decomposition point (e.g., 250°C) at a linear heating rate of 10°C/min.
- Data Acquisition: Record the differential heat flow between the sample and the reference as a function of temperature.
- Data Analysis:
 - Plot the heat flow versus temperature to obtain the DSC thermogram.
 - Determine the onset temperature and peak temperature of any endothermic or exothermic events.
 - For melting, the endothermic peak should be integrated to calculate the enthalpy of fusion.

Visualizing Thermal Analysis Workflow and Potential Decomposition

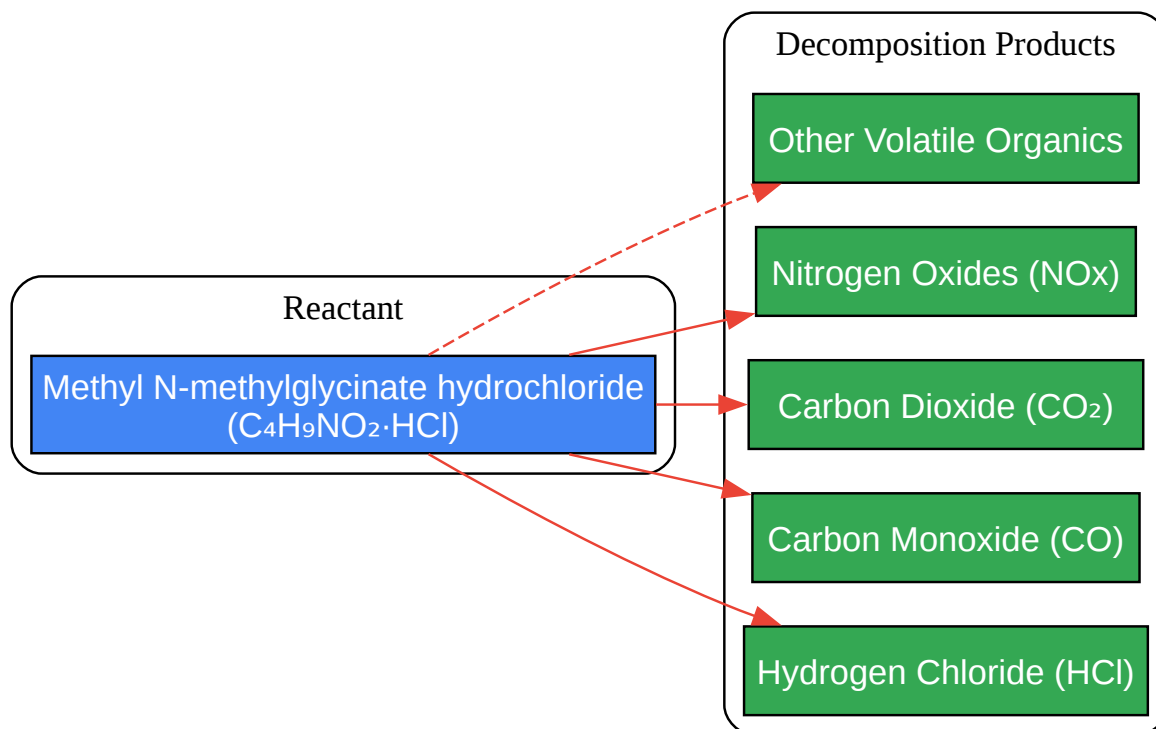
The following diagrams illustrate the logical workflow for thermal stability analysis and a putative thermal decomposition pathway for **methyl N-methylglycinate hydrochloride**.



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Caption: Logical workflow for thermal stability analysis.

Disclaimer: The following decomposition pathway is putative and based on the known thermal degradation of related compounds, such as sarcosine ethyl ester hydrochloride.[2] Direct experimental evidence for **methyl N-methylglycinate hydrochloride** is currently lacking.



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Caption: Putative thermal decomposition pathway.

Based on the safety data for the analogous sarcosine ethyl ester hydrochloride, the primary hazardous decomposition products upon heating are expected to include hydrogen chloride gas, carbon monoxide, carbon dioxide, and nitrogen oxides.^[2]

Conclusion

The thermal stability of **methyl N-methylglycinate hydrochloride** is a critical parameter for its use in research and development. While there is some data available regarding its melting point, there is a clear need for comprehensive thermal analysis using standardized TGA and DSC protocols to establish a definitive decomposition profile. The information and protocols provided in this guide serve as a foundation for researchers to conduct their own detailed thermal stability assessments, ensuring the safe and effective use of this compound. Further studies, such as pyrolysis-gas chromatography-mass spectrometry, would be invaluable in elucidating the precise decomposition pathway and identifying all resulting byproducts.

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References

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